

An In-depth Technical Guide to the Safe Handling of Tris(diethylamino)phosphine

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Compound of Interest

Compound Name: *Tris(diethylamino)phosphine*

Cat. No.: *B1199214*

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This guide provides a comprehensive overview of the safety data for **Tris(diethylamino)phosphine** (CAS No. 2283-11-6), a versatile organophosphorus compound utilized in organic synthesis. Due to its hazardous properties, a thorough understanding of its safety profile is critical for all personnel who handle this substance. This document outlines the known hazards, safe handling procedures, and emergency responses based on available Safety Data Sheets (SDS).

Chemical Identification and Physical Properties

Tris(diethylamino)phosphine, also known as Hexaethylphosphorous triamide, is a flammable and reactive liquid.^{[1][2]} Its key identifiers and physical properties are summarized below.

Property	Value
CAS Number	2283-11-6[3]
Molecular Formula	C12H30N3P[1]
Molecular Weight	247.36 g/mol [1]
Appearance	Clear colorless to yellow-orange liquid[1][4]
Boiling Point	80-90 °C at 10 mmHg[4]
Density	0.903 g/mL at 25 °C[4]
Refractive Index	n20/D 1.475[4]
Flash Point	59 °C (138.2 °F) - closed cup[3]
Solubility	Insoluble in water.[4][5] Moderately soluble in organic solvents.[2]
Sensitivity	Air sensitive[5]

Hazard Identification and Classification

Tris(diethylamino)phosphine is classified as a hazardous chemical. The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications are summarized in the table below.

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3	GHS02 (Flame) [3]	Warning[3]	H226: Flammable liquid and vapor[1][6]
Skin Corrosion/Irritation	Category 2	GHS07 (Exclamation Mark)[3]	Warning[3]	H315: Causes skin irritation[1][6]
Serious Eye Damage/Eye Irritation	Category 2	GHS07 (Exclamation Mark)[3]	Warning[3]	H319: Causes serious eye irritation[1][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	GHS07 (Exclamation Mark)[3]	Warning[3]	H335: May cause respiratory irritation[1][6]

Summary of Hazards:

- **Flammability:** The compound is a flammable liquid with a flash point of 59 °C. Vapors can form explosive mixtures with air and may travel to a source of ignition.[6][7]
- **Health Hazards:** It is harmful if swallowed or inhaled.[1] It causes irritation to the skin, eyes, and respiratory system.[1][4][6]

Experimental Protocols for Safety Data

While the specific laboratory reports for **Tris(diethylamino)phosphine** are not publicly available, the hazard classifications are determined using standardized experimental protocols, typically following guidelines from organizations like the OECD (Organisation for Economic Co-operation and Development).

- **Flash Point Determination:** The flash point is generally determined using a closed-cup method, such as the Pensky-Martens closed-cup tester (e.g., OECD Guideline 102). A

sample is heated at a controlled rate, and an ignition source is periodically introduced into the vapor space to determine the lowest temperature at which the vapors ignite.

- **Skin Irritation/Corrosion:** In vivo skin irritation is typically assessed using animal models (e.g., OECD Guideline 404). The substance is applied to the shaved skin of rabbits, and the site is observed for signs of erythema (redness) and edema (swelling) over a period of time. In vitro methods using reconstructed human epidermis are increasingly used as alternatives.
- **Eye Irritation/Corrosion:** The potential for eye irritation is evaluated by instilling the substance into the eye of a test animal, usually a rabbit (e.g., OECD Guideline 405). The eyes are then examined for effects on the cornea, iris, and conjunctiva. Alternative in vitro methods, such as the Bovine Corneal Opacity and Permeability (BCOP) test, are also employed.
- **Acute Inhalation Toxicity:** This is assessed by exposing animals (usually rats) to the substance's vapor or aerosol in a controlled chamber for a set period (e.g., OECD Guideline 403). The concentration that is lethal to 50% of the test animals (LC50) is determined.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Engineering Controls:

- Handle the substance in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ground and bond containers and receiving equipment to prevent static discharge.[\[7\]](#)

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear safety goggles with side-shields or a face shield.[\[8\]](#)
- **Skin Protection:** Wear suitable protective clothing and gloves (e.g., nitrile rubber).
- **Respiratory Protection:** If vapors or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is required. A full-face supplied-air respirator may be necessary for higher exposures.[\[6\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]
- Keep away from heat, sparks, open flames, and other ignition sources.[6]
- Store under an inert gas to prevent reaction with air and moisture.[1]
- Recommended storage temperature is below 30°C.[4][5]
- Store locked up or in an area accessible only to authorized personnel.[6]

Emergency Procedures

First-Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
- Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[6]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician. Never give anything by mouth to an unconscious person.[6]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do NOT use a water jet.[6]
- Specific Hazards: Vapors can form explosive mixtures with air.[6]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[6]

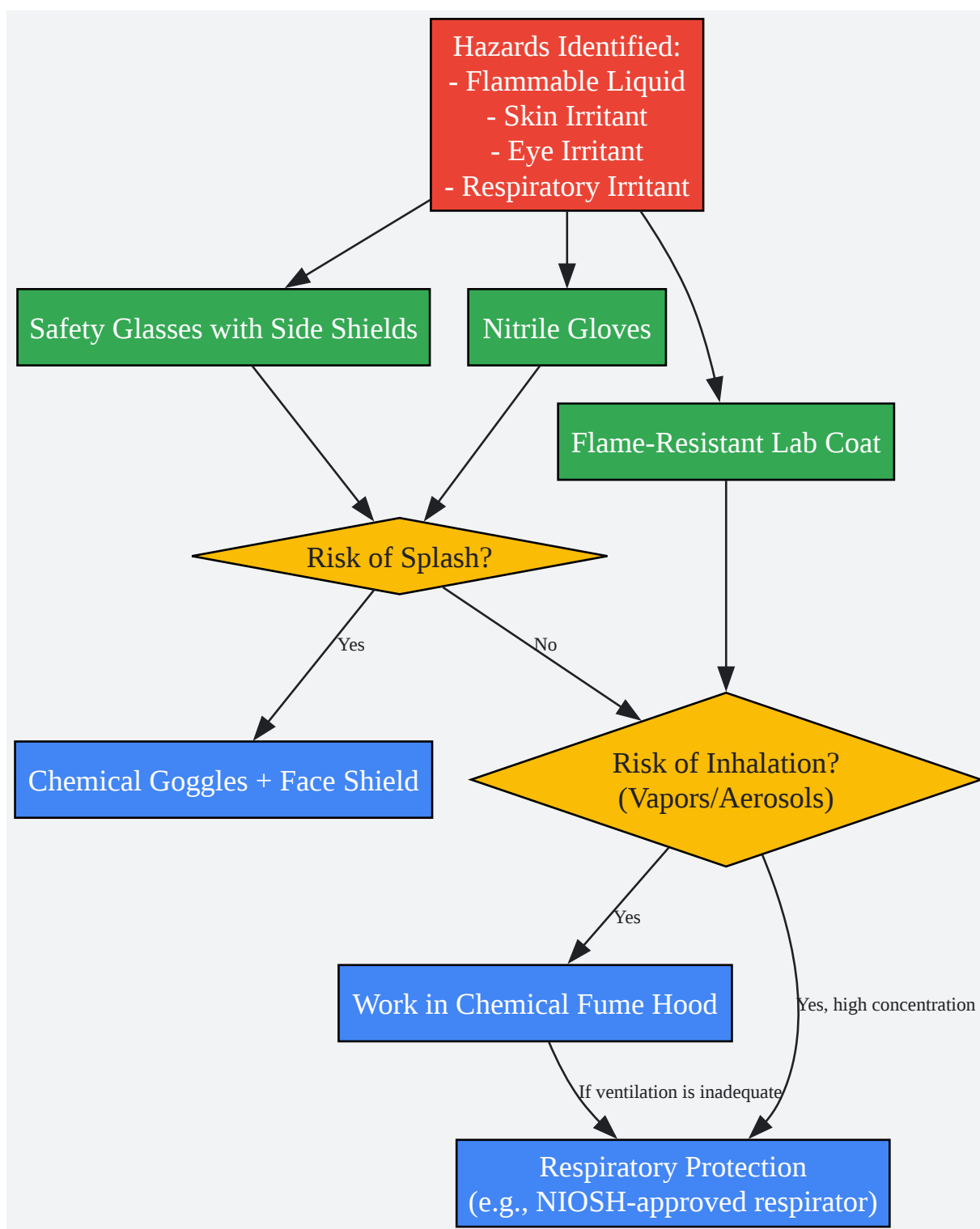
Accidental Release Measures:

- Evacuate personnel to a safe area.[\[6\]](#)
- Ensure adequate ventilation and remove all sources of ignition.[\[6\]](#)
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[6\]](#)
- Contain the spillage and collect it with a non-combustible absorbent material (e.g., sand, earth, vermiculite). Place it in a suitable container for disposal.[\[6\]](#)

Visual Guides and Workflows

The following diagrams illustrate key safety workflows for handling **Tris(diethylamino)phosphine**.

Caption: Safe handling workflow for **Tris(diethylamino)phosphine**.



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Caption: PPE selection guide for **Tris(diethylamino)phosphine**.

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